

physical properties of Triethyl Amine including boiling and melting points

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Compound of Interest

Compound Name: Triethyl Amine

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Triethylamine: A Comprehensive Technical Guide to its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

Triethylamine (TEA), with the chemical formula $\text{N}(\text{CH}_2\text{CH}_3)_3$, is a versatile tertiary amine widely employed in organic synthesis as a base and catalyst. Its utility in pharmaceutical and materials science necessitates a thorough understanding of its physical characteristics. This guide provides an in-depth overview of the core physical properties of triethylamine, detailed experimental protocols for their determination, and a summary of key data for easy reference.

Core Physical Properties

Triethylamine is a colorless to pale yellow, volatile liquid at room temperature, characterized by a strong, fishy, or ammonia-like odor.^{[1][2]} It is a flammable liquid that can form explosive mixtures with air.^{[1][2]}

Summary of Physical Data

The quantitative physical properties of triethylamine are summarized in the table below, providing a consolidated reference for laboratory applications.

Property	Value	Units	Conditions
Boiling Point	88.6 to 90	°C	at 101.325 kPa (1 atm)
Melting Point	-114.7 to -115	°C	
Density	0.726 - 0.728	g/mL	at 20-25 °C
Vapor Pressure	51.75 - 57	mmHg	at 20-25 °C
Solubility in Water	112.4	g/L	at 20 °C
Refractive Index	~1.401	at 20 °C (n _{20/D})	
Viscosity	~0.36	cP	at 25 °C
Molecular Weight	101.19	g/mol	

References for table values:[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Experimental Protocols for Property Determination

Accurate determination of physical properties is critical for both the application and quality control of triethylamine. The following sections detail standardized and widely accepted methodologies.

Boiling Point Determination (Adapted from OECD 103 / ASTM D1120)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[6\]](#)[\[8\]](#) This protocol describes the distillation method.

Apparatus:

- A round-bottom distillation flask (e.g., 100 mL).
- A heating mantle or oil bath.
- A condenser (Liebig or similar).

- A thermometer with appropriate range and precision (e.g., -10 to 110 °C).
- An adapter to hold the thermometer and connect the condenser to the flask.
- A receiving flask.
- Boiling chips or a magnetic stirrer.
- Barometer.

Procedure:

- Place a measured volume of triethylamine (e.g., 30-50 mL) into the distillation flask along with a few boiling chips or a magnetic stir bar.
- Assemble the distillation apparatus. The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm leading to the condenser.
- Begin circulating cooling water through the condenser.
- Gently heat the flask. Adjust the heating rate to achieve a slow, steady distillation rate (e.g., 1-2 drops per second from the condenser tip).
- Allow the temperature to stabilize. The constant temperature observed on the thermometer during the distillation of the liquid is the boiling point.^[8]
- Record the ambient atmospheric pressure from a barometer. If the pressure deviates significantly from standard pressure (101.325 kPa), a pressure correction may be necessary.

Melting Point Determination (Capillary Method)

Due to its very low melting point, determining the freezing point of triethylamine requires a cryostat or a specialized low-temperature bath. The principle is to cool the substance until it solidifies and then warm it slowly to observe the temperature at which it melts.

Apparatus:

- A thin-walled capillary tube, sealed at one end.

- A low-temperature thermometer.
- A cooling bath capable of reaching below $-120\text{ }^{\circ}\text{C}$ (e.g., an ethanol/liquid nitrogen bath).
- A sample of pure triethylamine.
- A melting point apparatus with cooling capability or a Thiele tube suitable for low temperatures.

Procedure:

- Introduce a small amount of liquid triethylamine into the capillary tube.
- Flash-freeze the sample by dipping the capillary into liquid nitrogen, causing the triethylamine to solidify.
- Place the capillary tube into the melting point apparatus or attach it to the thermometer and place it in the cooling bath.
- The temperature of the bath is allowed to rise slowly (e.g., $1\text{--}2\text{ }^{\circ}\text{C}$ per minute) as it warms towards room temperature.
- Observe the sample carefully. The temperature at which the last solid crystal disappears is recorded as the melting point.^[12] Given the low temperature, care must be taken to prevent condensation or frosting that could obscure observation.

Density Determination (Pycnometer Method)

Density is the mass per unit volume of a substance.^{[13][14]} The pycnometer method is a highly accurate technique for determining the density of liquids.^[13]

Apparatus:

- A pycnometer (a glass flask with a precise, known volume).
- An analytical balance (accurate to $\pm 0.1\text{ mg}$).
- A constant temperature water bath.

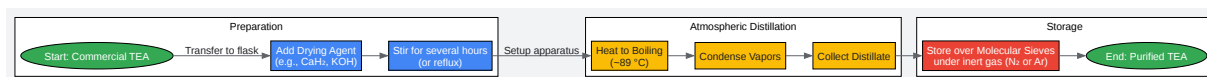
- The liquid sample (triethylamine).

Procedure:

- Thoroughly clean and dry the pycnometer and weigh it accurately on the analytical balance (m_1).
- Fill the pycnometer with triethylamine, ensuring no air bubbles are trapped.
- Place the filled pycnometer in the constant temperature bath (e.g., 20.0 °C) until it reaches thermal equilibrium.
- Carefully adjust the volume of the liquid to the pycnometer's calibration mark.
- Remove the pycnometer from the bath, wipe it dry, and allow it to return to room temperature.
- Weigh the filled pycnometer accurately (m_2).
- The mass of the triethylamine is ($m_2 - m_1$).
- The density (ρ) is calculated by dividing the mass of the liquid by the known volume of the pycnometer (V): $\rho = (m_2 - m_1) / V$.

Purification Workflow

For many applications in research and drug development, particularly in moisture-sensitive reactions, triethylamine must be purified and dried. The most common method is distillation from a suitable drying agent.^[15]



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Workflow for the purification and drying of Triethylamine.

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